

N-Nitroso-meglumine: A Comparative Guide to a Novel Nitrosamine Impurity

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Compound of Interest		
Compound Name:	N-Nitroso-meglumine	
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The landscape of pharmaceutical impurities is continually evolving, with nitrosamines remaining a critical area of focus for regulatory bodies and manufacturers worldwide. The identification of **N-Nitroso-meglumine**, a nitrosamine impurity derived from the widely used excipient meglumine, necessitates a thorough understanding of its profile in comparison to other known nitrosamine impurities. This guide provides an objective comparison of **N-Nitroso-meglumine** with other well-characterized nitrosamines, supported by available data and detailed experimental protocols for their assessment.

Executive Summary

N-Nitroso-meglumine is a potential impurity in pharmaceutical products containing meglumine, formed through the nitrosation of the secondary amine in the meglumine structure. While comprehensive toxicological data for **N-Nitroso-meglumine** is not yet publicly available, the broader class of nitrosamines is recognized for its carcinogenic potential. This guide will compare the chemical properties of **N-Nitroso-meglumine** with those of well-studied nitrosamines such as N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), and present the established experimental protocols for the detection and toxicological assessment of such impurities.

Chemical and Physical Properties



A comparison of the fundamental chemical and physical properties of **N-Nitroso-meglumine**, NDMA, and NDEA is crucial for understanding their behavior and for the development of analytical methods.

Property	N-Nitroso- meglumine	N- Nitrosodimethylami ne (NDMA)	N- Nitrosodiethylamin e (NDEA)
Molecular Formula	C7H16N2O6[1]	C2H6N2O	C4H10N2O
Molecular Weight	224.21 g/mol [1]	74.08 g/mol	102.14 g/mol
Parent Compound	Meglumine[2]	Dimethylamine	Diethylamine
Volatility	Non-volatile (predicted due to high polarity and molecular weight) [3]	Volatile[4]	Volatile[3]
Solubility	Expected to be highly soluble in water due to multiple hydroxyl groups.	Soluble in water	Soluble in water

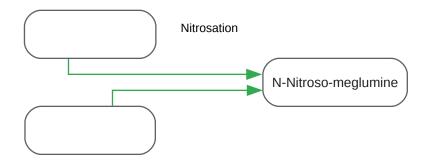
Formation Mechanisms

Nitrosamine impurities typically form from the reaction of secondary or tertiary amines with nitrosating agents, such as nitrous acid, which can be formed from nitrites under acidic conditions.[1]

N-Nitroso-meglumine Formation

N-Nitroso-meglumine can form if the secondary amine in the meglumine molecule reacts with a nitrosating agent. Meglumine is a common excipient used to enhance the solubility and stability of active pharmaceutical ingredients (APIs).[1] The risk of **N-Nitroso-meglumine** formation exists during drug manufacturing or storage if nitrites are present as contaminants in raw materials or the processing environment.[1]





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Figure 1: Formation of **N-Nitroso-meglumine**.

General Nitrosamine Formation

The formation of other nitrosamines, such as NDMA and NDEA, follows a similar pathway involving their respective precursor amines (dimethylamine for NDMA and diethylamine for NDEA) and a nitrosating agent. These precursors can be present as impurities in solvents, reagents, or starting materials used in API synthesis.[5]

Toxicological Profile: A Data Gap for N-Nitrosomeglumine

A significant gap exists in the publicly available toxicological data for **N-Nitroso-meglumine**. A material safety data sheet for **N-Nitroso-meglumine** indicates no available data for acute oral toxicity (LD50), germ cell mutagenicity, or carcinogenicity.[6] This lack of data underscores the importance of applying established testing protocols to assess its potential risk.

In contrast, extensive toxicological data are available for other nitrosamines, particularly NDMA and NDEA, which are classified as probable human carcinogens (Group 2A) by the International Agency for Research on Cancer (IARC).[4][7]

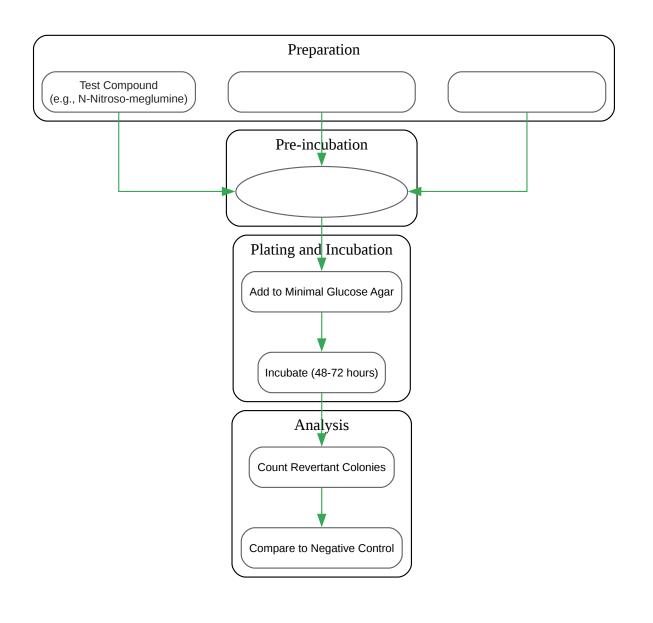


Nitrosamine	Mutagenicity (Ames Test)	Carcinogenicity
N-Nitroso-meglumine	No data available[6]	No data available[6]
NDMA	Positive with metabolic activation[8]	Potent carcinogen in multiple animal species, primarily targeting the liver.[4][7]
NDEA	Positive with metabolic activation[8]	Potent carcinogen, particularly affecting the respiratory tract and liver in animal models.[7]

Experimental Protocols for Mutagenicity Assessment: The Enhanced Ames Test

Given the known mutagenic potential of the nitrosamine class, the bacterial reverse mutation assay (Ames test) is a critical tool for assessing the genotoxicity of any new nitrosamine impurity. For nitrosamines, an "enhanced" Ames test protocol is recommended to improve the sensitivity of detection.[9]







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